

Application Notes and Protocols for Axl-IN-18

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Compound of Interest

Compound Name: Axl-IN-18

Cat. No.: B12367018

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **Axl-IN-18**, a potent and selective type II AXL inhibitor. Adherence to these guidelines will help ensure the compound's stability and efficacy in experimental settings.

Introduction

Axl-IN-18 is a small molecule inhibitor of the AXL receptor tyrosine kinase, a key mediator in cancer progression, drug resistance, and metastasis.^[1] Proper handling, dissolution, and storage of **Axl-IN-18** are critical for obtaining reliable and reproducible results in both in vitro and in vivo studies. These protocols are designed to provide researchers with clear instructions to maintain the integrity of the compound.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Axl-IN-18**.

Parameter	Value	Reference
IC ₅₀ (AXL)	1.1 nM	^[1]
IC ₅₀ (MET)	377 nM	^[1]
Selectivity (MET vs AXL)	343-fold	^[1]

Dissolution Protocols

Axl-IN-18 is a hydrophobic molecule and requires organic solvents for initial dissolution. The following protocols provide guidance for preparing stock solutions for in vitro and in vivo applications.

Preparation of Stock Solutions for In Vitro Experiments

Materials:

- **Axl-IN-18** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Weighing: Accurately weigh the desired amount of **Axl-IN-18** powder in a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., 10 mM).
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, briefly sonicate the solution in a water bath.
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

- Storage: Store the aliquots at -20°C or -80°C in tightly sealed tubes.

Preparation of Formulations for In Vivo Experiments

For in vivo studies, a vehicle that is well-tolerated by the animal model is required. Below are example vehicle formulations that may be suitable for **Axl-IN-18**, based on protocols for similar AXL inhibitors. Note: The optimal formulation should be determined empirically for each specific experimental design.

Example Vehicle Formulation 1 (for oral administration):

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Protocol:

- Initial Dissolution: Dissolve **Axl-IN-18** in DMSO first.
- Vehicle Preparation: In a separate sterile tube, prepare the vehicle by adding PEG300, Tween-80, and saline in the specified proportions.
- Mixing: Slowly add the **Axl-IN-18**/DMSO solution to the vehicle while vortexing to ensure a homogenous suspension.
- Administration: The final formulation should be prepared fresh on the day of administration.

Example Vehicle Formulation 2 (for oral administration):

- 10% DMSO
- 90% Corn oil

Protocol:

- Initial Dissolution: Dissolve **Axl-IN-18** in DMSO.
- Mixing: Add the **Axl-IN-18**/DMSO solution to the corn oil and vortex thoroughly to create a uniform suspension.
- Administration: Prepare the formulation fresh before each use.

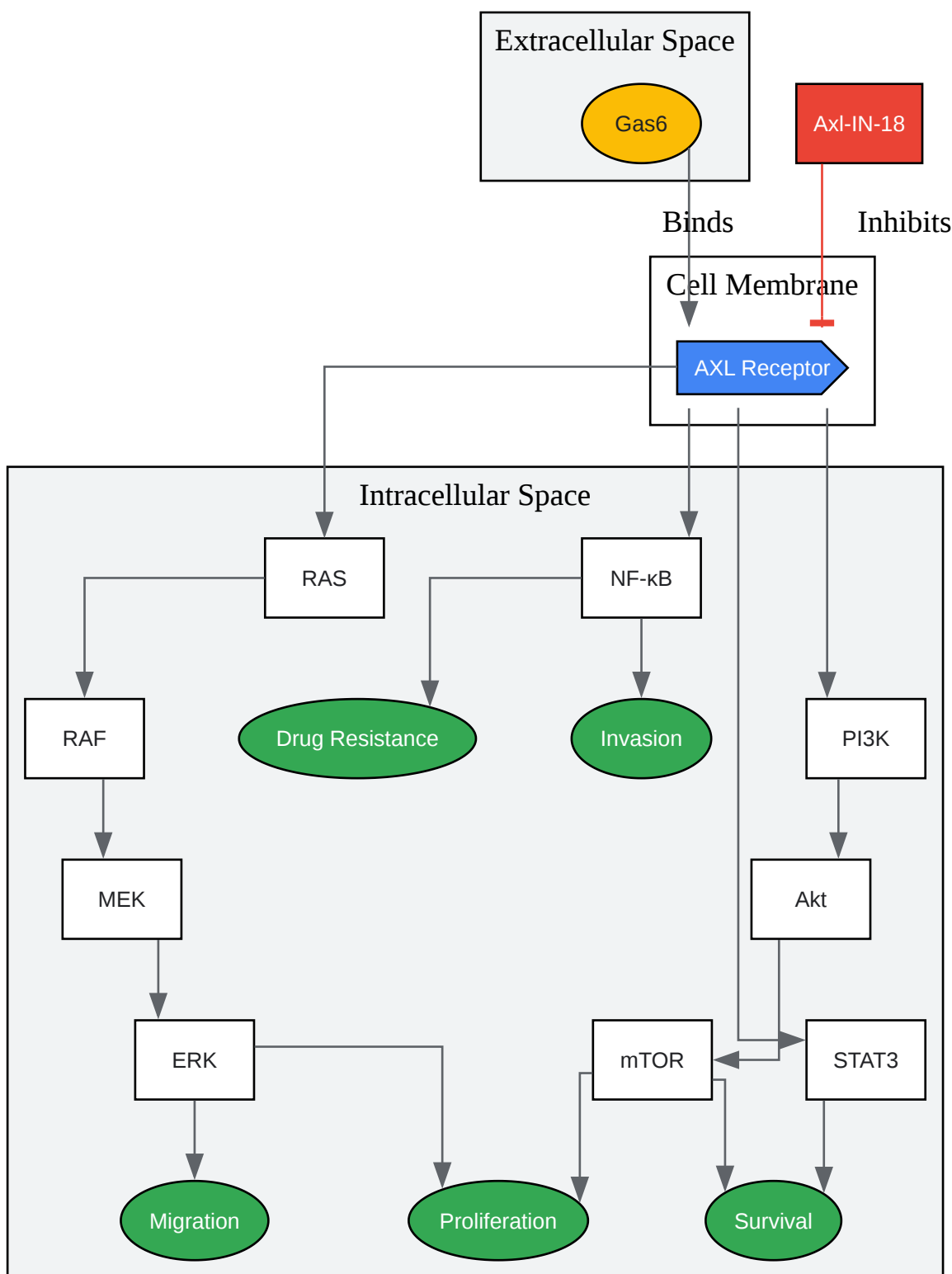
Storage and Stability

Proper storage is crucial to maintain the chemical integrity and biological activity of **Axl-IN-18**.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 1 year	Store in a dry, dark place.
DMSO Stock Solution	-20°C	Up to 1 month	Minimize freeze-thaw cycles.
DMSO Stock Solution	-80°C	Up to 6 months	Recommended for long-term storage.
In Vivo Formulations	Room Temperature	Prepare fresh daily	Do not store for extended periods.

Axl Signaling Pathway

The AXL receptor tyrosine kinase, upon binding its ligand Gas6, activates several downstream signaling pathways that promote cell survival, proliferation, migration, and invasion. **Axl-IN-18** exerts its therapeutic effect by inhibiting the kinase activity of AXL, thereby blocking these pro-tumorigenic signals.

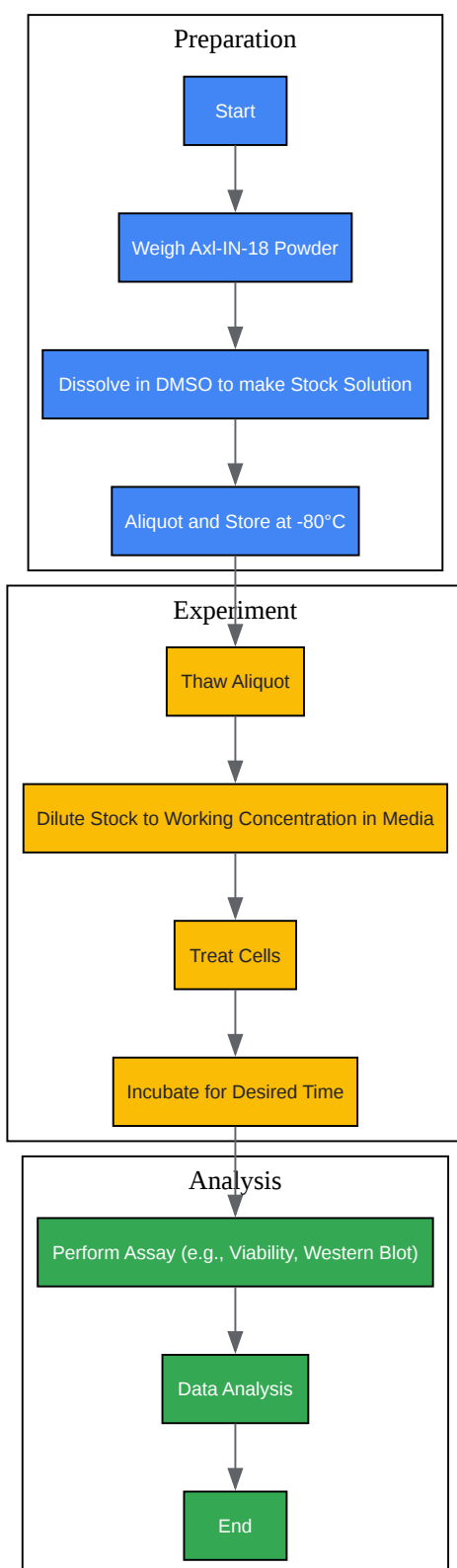


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Caption: AXL signaling pathway and the inhibitory action of **Axl-IN-18**.

Experimental Workflow for In Vitro Cell-Based Assays

The following diagram illustrates a general workflow for utilizing **Axl-IN-18** in cell-based assays.



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Caption: General experimental workflow for using **Axl-IN-18** in vitro.

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References

- 1. medchemexpress.com [medchemexpress.com]
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